A Researcher's Comprehensive Safety Guide to Boc-D-orn(boc)-OH

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Compound of Interest

Compound Name:	*Boc-D-orn(boc)-OH*
CAS No.:	*137524-82-4*
Cat. No.:	*B558473*

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An In-Depth Technical Guide for the Safe Handling and Application of (R)-2,5-bis((tert-butoxycarbonyl)amino)pentanoic acid in Research and Development

Introduction: The Role of **Boc-D-orn(boc)-OH** in Advanced Peptide Synthesis

(R)-2,5-bis((tert-butoxycarbonyl)amino)pentanoic acid, commonly referred to as **Boc-D-orn(boc)-OH**, is a cornerstone building block in modern solid-phase peptide synthesis (SPPS). As a non-proteinogenic amino acid derivative, its unique structure, featuring dual tert-butyloxycarbonyl (Boc) protecting groups on both the alpha and delta amino functions of the D-ornithine scaffold, offers synthetic chemists precise control over peptide architecture. This strategic protection is critical in the development of complex peptide therapeutics, peptidomimetics, and other specialized biomolecules where stereochemistry and side-chain reactivity must be meticulously managed.

The Boc group's acid lability allows for selective deprotection under specific conditions, a fundamental principle of orthogonal protection strategies in peptide chemistry.[1][2] This enables the stepwise assembly of peptide chains with intricate sequences and modifications.

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Given its integral role in drug discovery and development, a thorough understanding of the safety and handling protocols for **Boc-D-orn(boc)-OH** is not merely a regulatory formality but a prerequisite for ensuring scientific integrity and protecting the health and safety of laboratory personnel.

This guide provides a comprehensive overview of the safety data for **Boc-D-orn(boc)-OH**, grounded in authoritative sources and field-proven practices. It is designed for researchers, scientists, and drug development professionals, offering not just procedural steps but the scientific rationale behind them.

Section 1: Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **Boc-D-orn(boc)-OH** (CAS 121940-23-4) is not widely available, a robust hazard profile can be established by examining closely related analogs, such as its L-enantiomer and other Boc-protected amino acids. The toxicological properties of enantiomers are generally identical concerning irritation and acute toxicity, as these effects are typically not mediated by specific chiral biological interactions.

Based on data from analogous compounds, **Boc-D-orn(boc)-OH** is classified with the following hazards:

Hazard Class	GHS Hazard Statement	Signal Word
Acute Toxicity, Oral	H302: Harmful if swallowed	Warning
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Warning
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	Warning

These classifications indicate that **Boc-D-orn(boc)-OH**, a fine crystalline powder, poses a moderate health risk upon acute exposure. The primary routes of concern are ingestion, skin contact, eye contact, and inhalation of airborne dust particles.

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Section 2: Exposure Controls and Personal Protection

A proactive approach to exposure control is paramount. The following engineering controls and personal protective equipment (PPE) are mandatory when handling **Boc-D-orn(boc)-OH** to mitigate the risks identified.

Engineering Controls

The primary engineering control for handling any powdered chemical is to minimize dust generation and inhalation.

- Ventilation: All weighing and handling of the solid compound should be performed in a certified chemical fume hood or a ventilated balance enclosure.[3][4] This ensures that any airborne particles are captured at the source, preventing respiratory exposure.
- Closed Systems: For larger-scale operations or repetitive tasks, the use of closed systems or glove boxes should be considered to provide the highest level of containment.

Personal Protective Equipment (PPE)

The selection of PPE is the final barrier between the researcher and the chemical. The following PPE regimen is required:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3] If there is a risk of splashing during dissolution, a full-face shield should be worn in addition to goggles.
- Skin Protection:
  - Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn at all times. Inspect gloves for integrity before each use and change them immediately if contaminated.
  - Lab Coat: A full-length laboratory coat must be worn and kept fastened to protect skin and personal clothing.

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- Respiratory Protection: If engineering controls are insufficient or during emergency situations, a NIOSH-approved N95 (or better) particulate respirator is necessary to prevent inhalation of dust.[5]

The following diagram illustrates the decision-making process for selecting appropriate PPE based on the handling procedure.

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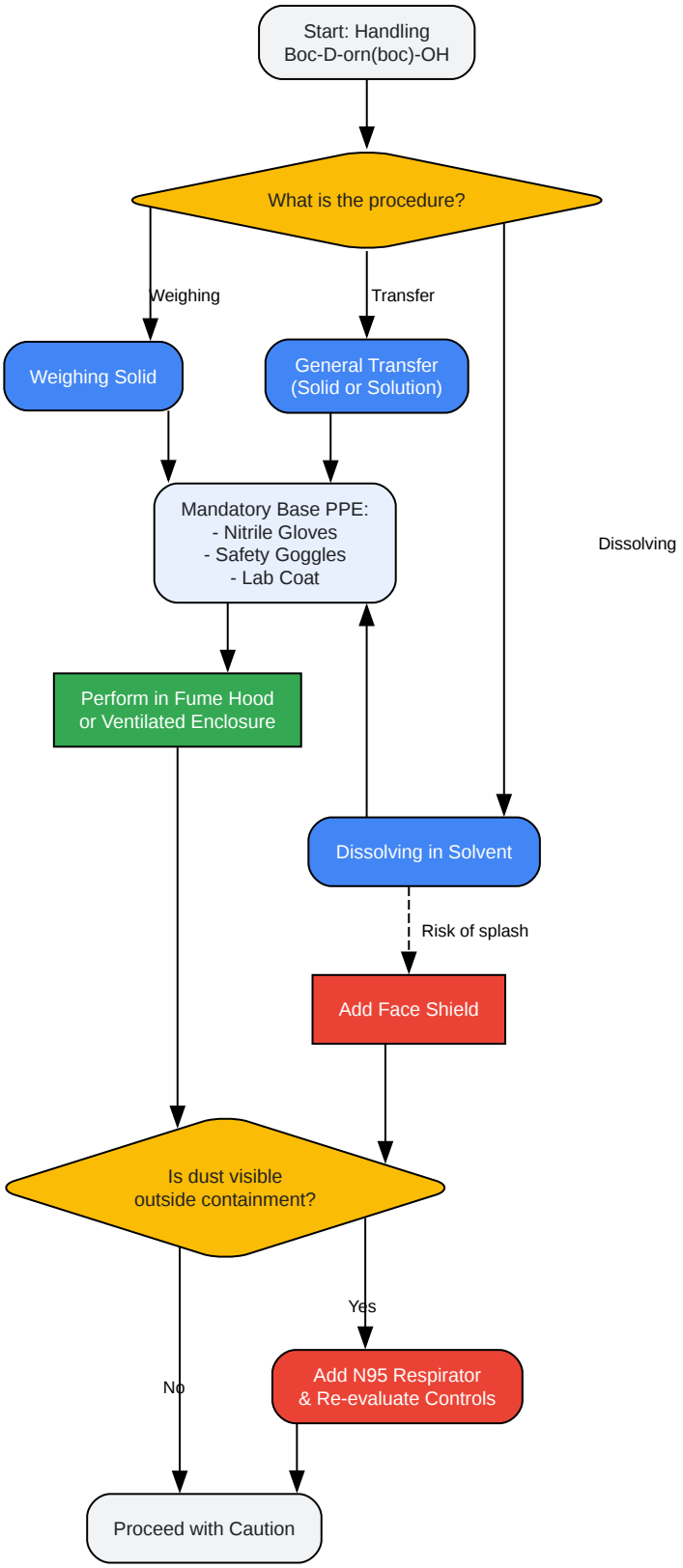

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Caption: PPE Selection Workflow for Handling **Boc-D-orn(boc)-OH**.

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Section 3: Safe Handling, Storage, and Disposal

Adherence to proper handling and storage protocols is critical for maintaining the chemical's integrity and ensuring a safe laboratory environment.

Handling Protocol

- Preparation: Before handling, ensure all necessary engineering controls are operational and all required PPE is correctly donned.
- Avoid Dust Formation: Handle the solid material carefully to avoid creating dust. Use spatulas to gently transfer the powder; do not pour it from a height.
- Ventilation: Conduct all manipulations inside a fume hood.[3]
- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn.[6] Do not eat, drink, or smoke in the laboratory.
- Contamination: Prevent contact with skin and eyes.[3] If contact occurs, follow the first-aid measures outlined in Section 5.

Storage Conditions

- Container: Keep the container tightly closed to prevent moisture absorption and contamination.[3]
- Environment: Store in a dry, cool, and well-ventilated place.[6] A recommended storage temperature is often refrigerated (2-8°C) for long-term stability.[3][7]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases, as these could potentially degrade the compound.

Disposal

Dispose of waste material and empty containers in accordance with all local, regional, and national regulations. This product should be disposed of as hazardous chemical waste. Do not allow it to enter drains or waterways.

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Section 4: Physical and Chemical Properties

Understanding the physical and chemical properties is essential for safe handling and for predicting its behavior in experimental setups.

Property	Value
Chemical Formula	$C_{15}H_{28}N_2O_6$
Molecular Weight	332.40 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in organic solvents like DMF, DCM
Stability	Stable under recommended storage conditions. The Boc groups are labile to strong acids (e.g., TFA).[1][8]

Section 5: First-Aid and Emergency Procedures

In the event of an accidental exposure, immediate and appropriate action is crucial.

First-Aid Measures

- Inhalation: If dust is inhaled, immediately move the person to fresh air. If breathing is difficult or they feel unwell, seek medical attention.[9]
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area thoroughly with plenty of soap and water for at least 15 minutes.[9] If skin irritation persists, seek medical advice.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[9] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, give them a small amount of water to drink. Seek immediate medical attention.[9]

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Fire-Fighting Measures

- Extinguishing Media: Use a dry chemical powder, carbon dioxide (CO_2), alcohol-resistant foam, or water spray.
- Specific Hazards: The compound is combustible. In a fire, it may decompose to produce toxic fumes, including carbon oxides (CO, CO_2) and nitrogen oxides (NOx).[9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[9]

Accidental Release Measures

A spill presents inhalation and contact hazards. The following workflow should be initiated immediately.

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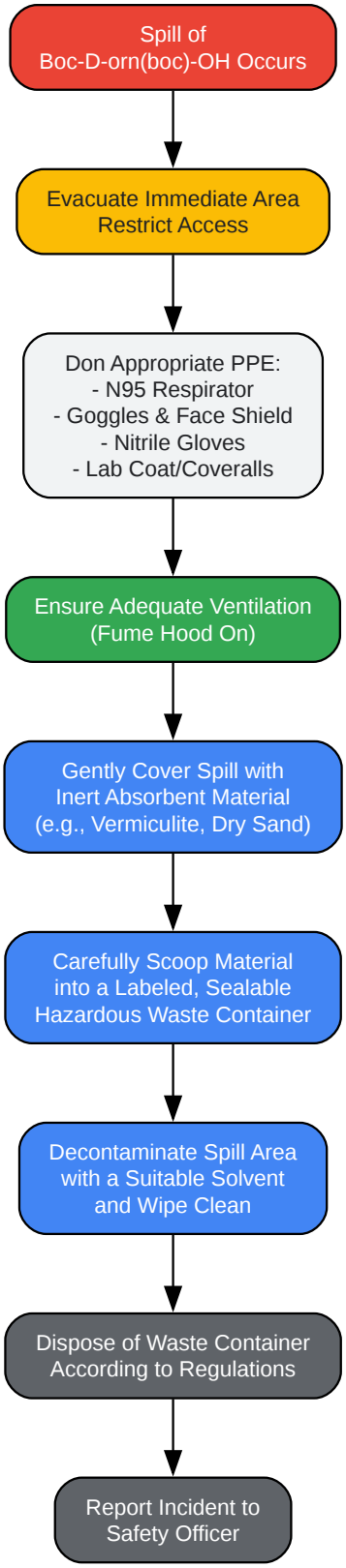

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Caption: Emergency Workflow for Accidental Spills.

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Conclusion

Boc-D-orn(boc)-OH is an invaluable reagent in the field of peptide chemistry. While it presents moderate hazards, these risks are readily managed through the diligent application of standard laboratory safety practices. By understanding the specific hazards of irritation and acute oral toxicity, and by consistently using appropriate engineering controls and personal protective equipment, researchers can handle this compound safely and effectively. This guide serves as a foundational resource to empower scientists to conduct their work with the highest standards of safety, ensuring both personal well-being and the integrity of their research.

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